

Safeguarding Researchers: A Comprehensive Guide to Handling Fgfr-IN-4

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Compound of Interest

Compound Name: Fgfr-IN-4

Cat. No.: B12405997

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This document provides essential safety and logistical information for the handling of **Fgfr-IN-4**, a potent fibroblast growth factor receptor (FGFR) inhibitor. The following procedures are designed to ensure the safety of researchers and to provide clear, step-by-step guidance for the operational and disposal plans of this compound. Adherence to these protocols is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Hazard and Exposure Information

Fgfr-IN-4 is a chemical compound intended for laboratory research purposes. The primary hazards associated with this compound are acute oral toxicity and high toxicity to aquatic life with long-lasting effects.^[1] As with any potent, powdered compound, inhalation of dust and contact with skin and eyes should be strictly avoided.^[1]

Due to the nature of this research compound, specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have not been established. The safety data sheets for similar FGFR inhibitors, such as erdafitinib, pemigatinib, and infigratinib, also indicate that no OELs have been set for these compounds. Therefore, a conservative approach to handling, based on the principles of controlling exposure to potent compounds, is mandatory.

Parameter	Value	Reference
Chemical Name	Fgfr-IN-4	N/A
CAS Number	2230973-67-6	[1]
Molecular Formula	C ₂₈ H ₃₂ Cl ₂ N ₆ O ₅	[1]
Molecular Weight	603.5 g/mol	[1]
Hazard Statements	Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	[1]
Occupational Exposure Limits (OELs)	Not Established	N/A

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is required when handling **Fgfr-IN-4** in its powdered form and in solution. The following PPE must be worn at all times in the designated handling area.

PPE Category	Item	Specification
Hand Protection	Gloves	Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated.
Eye Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against dust particles and splashes.
Respiratory Protection	Respirator	A NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is required when handling the powder outside of a certified chemical fume hood or glove box.
Body Protection	Laboratory Coat	A dedicated, disposable laboratory coat should be worn over personal clothing.
Additional Protection	Face Shield & Arm Sleeves	Recommended when there is a significant risk of splash or aerosol generation.

Experimental Protocols: Handling and Disposal

The following protocols provide a step-by-step guide for the safe handling and disposal of **Fgfr-IN-4**.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- The storage area should be clearly labeled with a "Potent Compound" warning sign.

Preparation of Stock Solutions (in a Chemical Fume Hood)

- Preparation: Before starting, ensure the chemical fume hood is certified and functioning correctly. Decontaminate the work surface.
- Weighing: Weigh the required amount of **Fgfr-IN-4** powder on a tared weigh boat within the fume hood. Use anti-static tools to minimize dust dispersion.
- Solubilization: Carefully add the desired solvent to the vessel containing the powder. Use a vortex or gentle swirling to ensure complete dissolution. Avoid splashing.
- Labeling: Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- Decontamination: After preparation, decontaminate all surfaces and equipment with a suitable solvent (e.g., 70% ethanol) and dispose of all waste as outlined in the disposal section.

Disposal Plan

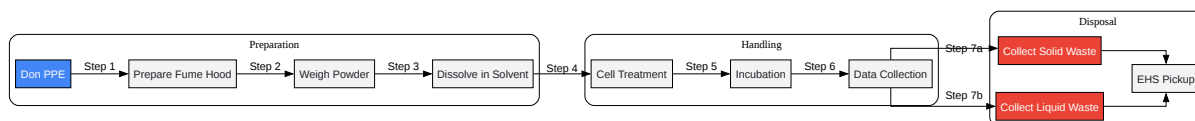
All waste contaminated with **Fgfr-IN-4** must be treated as hazardous chemical waste.

- Solid Waste:
 - Collect all contaminated solid waste, including gloves, weigh boats, and disposable lab coats, in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing **Fgfr-IN-4** in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not dispose of any **Fgfr-IN-4** waste down the drain, as it is very toxic to aquatic life.^[1]
- Sharps Waste:

- Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous chemical waste.
- Waste Pickup:
 - Follow your institution's guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for pickup and disposal procedures.

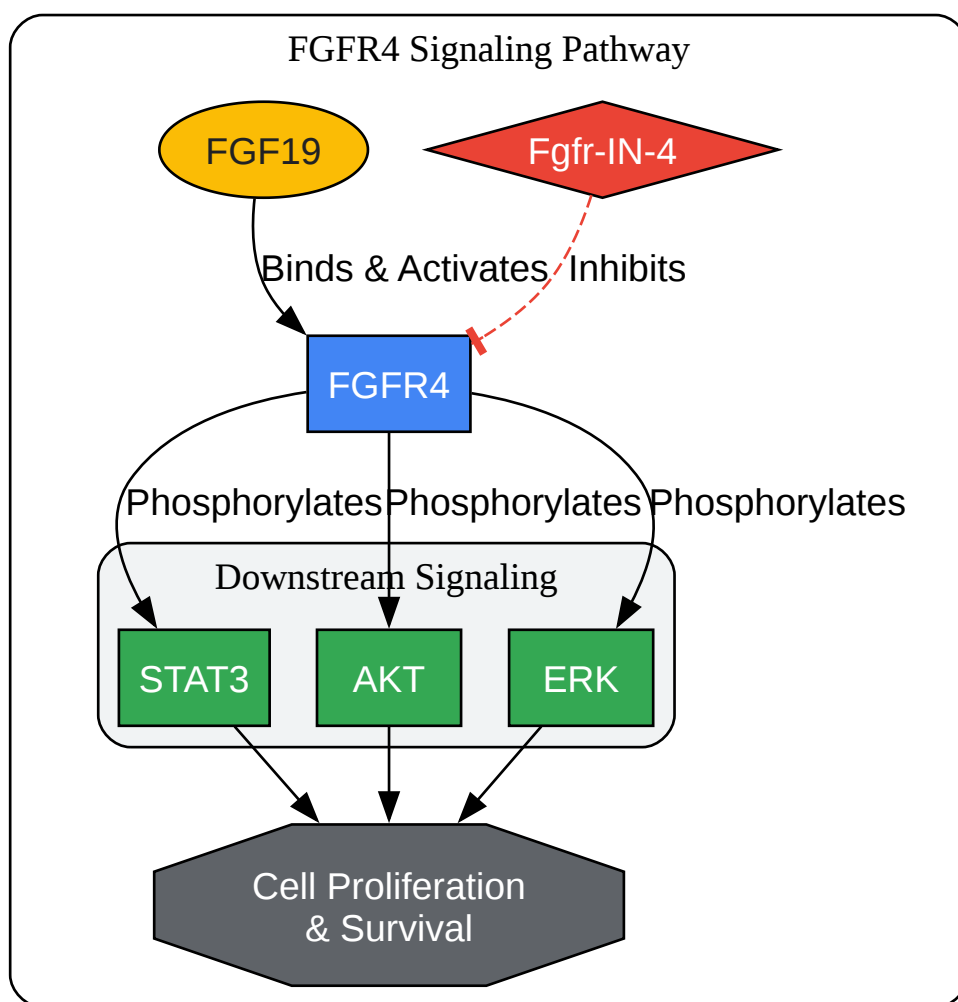
Visualizing Safety and Mechanism of Action

To further aid in understanding the necessary precautions and the compound's biological context, the following diagrams have been generated.



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Caption: Workflow for Safe Handling of **Fgfr-IN-4**.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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